

Structural Analysis of 3-Formyl-4-iodo-2-methoxypyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Iodo-2-methoxynicotinaldehyde

CAS No.: 158669-26-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive structural analysis of 3-Formyl-4-iodo-2-methoxypyridine, a substituted pyridine derivative of interest in medicinal chemistry and organic synthesis. Due to the limited availability of direct experimental data for this specific molecule, this report leverages data from structurally related compounds to predict its properties and reactivity. This document is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of novel pyridine-based compounds.

Molecular Structure and Properties

3-Formyl-4-iodo-2-methoxypyridine is a heterocyclic compound featuring a pyridine ring substituted with a formyl group at the 3-position, an iodine atom at the 4-position, and a methoxy group at the 2-position. The presence of these functional groups imparts a unique electronic and steric profile to the molecule, making it a potentially valuable building block in the synthesis of more complex chemical entities.

The molecular structure of 3-Formyl-4-iodo-2-methoxypyridine is depicted below.

Figure 1: Predicted 2D structure of 3-Formyl-4-iodo-2-methoxypyridine.

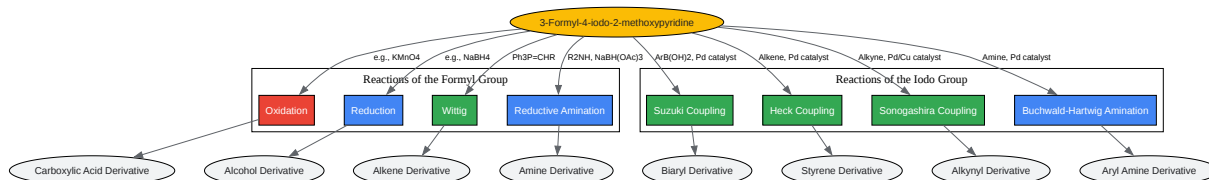
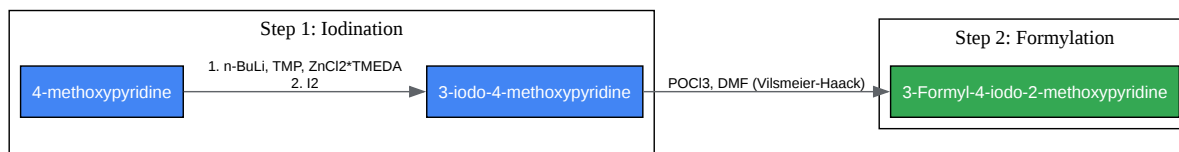
Predicted Physicochemical Properties

Quantitative data for 3-Formyl-4-iodo-2-methoxypyridine is not readily available in the literature. The following table summarizes predicted physicochemical properties based on its constituent functional groups and the properties of analogous molecules.

Property	Predicted Value	Basis for Prediction
Molecular Formula	C7H6INO2	From structure
Molecular Weight	263.03 g/mol	From structure
Appearance	Likely a solid at room temperature	Based on similar substituted pyridines
Melting Point	65-75 °C	Analogy to 3-Formyl-4-methoxypyridine (63-67 °C)[1]
Boiling Point	> 200 °C (decomposes)	General trend for similar aromatic compounds
Solubility	Soluble in common organic solvents (e.g., DCM, THF, Acetone)	Based on functional groups

Proposed Synthesis

A specific, validated synthetic protocol for 3-Formyl-4-iodo-2-methoxypyridine is not currently published. However, a plausible synthetic route can be devised based on established organic chemistry reactions, such as the Vilsmeier-Haack formylation. A potential two-step synthesis starting from 4-iodo-2-methoxypyridine is outlined below. The synthesis of the precursor, 3-iodo-4-methoxypyridine, has been reported.[2]



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-IODO-4-METHOXY-PYRIDINE synthesis - [chemicalbook](https://chemicalbook.com) [chemicalbook.com]
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